

Pivalylbenzhydrazine basic pharmacological properties

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Compound Focus: Pivalylbenzhydrazine

CAS No.: 306-19-4

Cat. No.: S595131

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Pivalylbenzhydrazine at a Glance

The table below summarizes the core identifiers and basic pharmacological profile of **Pivalylbenzhydrazine** (Pivhydrazine) based on the search results.

Property	Description
Systematic Name	N'-benzyl-2,2-dimethylpropanehydrazide [1] [2]
Other Names	Pivhydrazine, Pivazide, Tersavid, Betamezid [1] [3] [4]
CAS Number	306-19-4 [3] [4] [2]
Molecular Formula	C ₁₂ H ₁₈ N ₂ O [1] [3] [2]
Molecular Weight	206.28 g/mol [3] [4] [2]
Drug Class	Irreversible, non-selective Monoamine Oxidase Inhibitor (MAOI) [1]
Therapeutic Use	Formerly used as an antidepressant (now discontinued) [1]
Mechanism of Action	Potent inhibitor of monoamine oxidase (MAO) enzymes [3]

Experimental Data and Research Findings

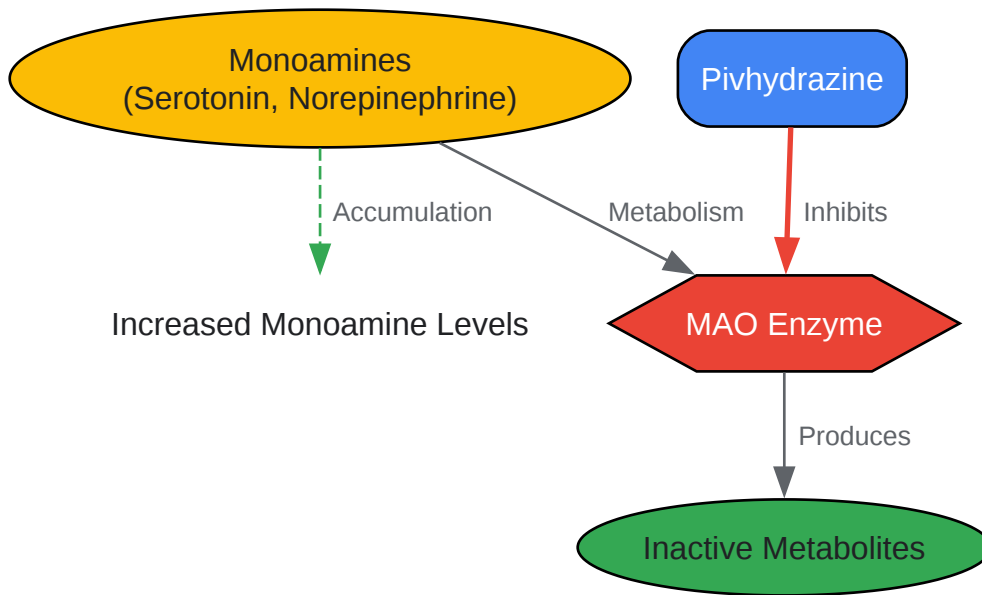
The following table consolidates the key experimental data available from a singular animal study. This appears to be the primary source of quantitative in vivo data in the search results.

Aspect	Experimental Details
Bioactivity	Potent monoamine oxidase (MAO) inhibitor; decreases cartilage growth in normal rats [3].
In Vivo Model	Immature female rats (40 g, 3-4 weeks of age) [3] [4].
Dosage & Regimen	5 mg/kg; administered via intraperitoneal injection daily for 5 days [3] [4].
Key Finding	Inhibition of epiphyseal cartilage growth [3] [4].

Visualizing the Proposed Mechanism and Experimental Workflow

While detailed signaling pathways are not described in the search results, the core mechanism and experimental workflow can be visualized. The following Graphviz diagrams are based on the information available.

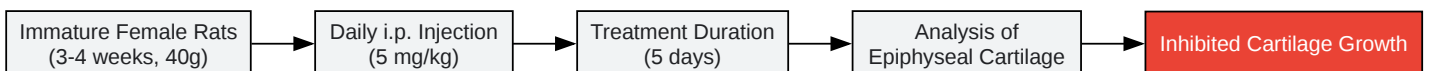
Proposed Mechanism of Action as an MAOI



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This diagram illustrates the proposed mechanism by which **Pivalylbenzhydrazone** inhibits MAO enzymes, leading to an accumulation of monoamines.

Documented In Vivo Experimental Workflow



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This flowchart outlines the key steps of the in vivo experiment from which the available data is derived [3] [4].

Information Gaps and Limitations

It is important to contextualize the information provided above:

- **Historical Compound: Pivalylbenzhydrazone** is a discontinued drug from the 1960s [1]. The available data is limited and may not reflect current research standards.

- **Limited Data:** The search results yielded only one specific experimental protocol. Critical information for researchers—such as **pharmacokinetics (ADME), detailed toxicology, IC50 values for MAO-A vs. MAO-B inhibition, and clinical data**—is absent.
- **Speculative Mechanism:** The mechanism of action diagram is a generalized representation for MAOIs. The search results did not provide specifics on **Pivalylbenzhydrazine's** binding affinity or exact interactions with the MAO enzyme.

Suggestions for Further Research

Given the limited data available, your research would benefit from:

- **Consulting Primary Literature:** Search for the historical research articles cited in these summaries on academic platforms like PubMed or through a university library.
- **Exploring Modern MAOIs:** Investigate current, clinically used MAO inhibitors (e.g., Selegiline, Phenelzine) for which extensive pharmacological and toxicological data is readily available.
- **Specialized Databases:** Use professional chemical and pharmaceutical databases (e.g., PubChem, DrugBank) which may contain more structured bioassay data.

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References

1. Pivhydrazine - Wikipedia [en.wikipedia.org]
2. Pivhydrazine | C12H18N2O [chemspider.com]
3. | TargetMol Pivalylbenzhydrazine [targetmol.com]
4. N-(-benzylpivalohydrazide | 306-19-4 [chemicalbook.com]

To cite this document: Smolecule. [Pivalylbenzhydrazine basic pharmacological properties].

Smolecule, [2026]. [Online PDF]. Available at:

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